4'-Chloro-5-fluoro-2-hydroxybenzophenone as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*4'-Chloro-5-fluoro-2-hydroxybenzophenone*
CAS No.:	*62433-26-5*
Cat. No.:	*B105424*

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An In-depth Technical Guide to **4'-Chloro-5-fluoro-2-hydroxybenzophenone**: Synthesis, Application, and Safety for Pharmaceutical Development

Introduction: Identifying a Key Building Block

4'-Chloro-5-fluoro-2-hydroxybenzophenone is a polysubstituted aromatic ketone that has garnered significant interest as a versatile intermediate in organic synthesis.[1] Its molecular architecture, featuring a benzophenone core functionalized with chloro, fluoro, and hydroxyl groups, makes it a valuable precursor in the development of complex molecules, particularly within the pharmaceutical industry.[1] The strategic placement of these functional groups provides multiple reaction sites for further chemical modification, enabling its incorporation into diverse molecular scaffolds. Beyond its primary role in drug discovery, this compound also finds utility as a UV filter in cosmetic formulations and as a photostabilizer in the polymer industry, underscoring its chemical stability and functional versatility.[1]

This guide offers a senior application scientist's perspective on the synthesis, properties, and safe handling of **4'-Chloro-5-fluoro-2-hydroxybenzophenone**, providing researchers and

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drug development professionals with the technical insights required to effectively utilize this intermediate in their workflows.

Physicochemical and Structural Characteristics

A precise understanding of a compound's physical and chemical properties is fundamental to its application in controlled synthetic chemistry. The key characteristics of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** are summarized below.

Property	Value	Source(s)
CAS Number	62433-26-5	[1][2][3][4]
Molecular Formula	$C_{13}H_8ClFO_2$	[1][2][3][4][5]
Molecular Weight	250.65 g/mol	[1][3][4][5]
IUPAC Name	(4-chlorophenyl)(5-fluoro-2-hydroxyphenyl)methanone	[2][3]
Synonyms	2-(4-chlorobenzoyl)-4-fluorophenol	[4]
Appearance	White to yellow to green powder/crystal	[1]
Melting Point	66 - 70 °C	[1][5]
Purity	≥ 97% (GC)	[1]
InChI Key	AYBQWBCUAWOLCT-UHFFFAOYSA-N	[3][5]
SMILES	C1=CC(=CC=C1C(=O)C2=C(C=CC(=C2)F)O)Cl	[3]

Strategic Synthesis: The Friedel-Crafts Acylation Approach

The synthesis of unsymmetrical benzophenones is classically achieved via the Friedel-Crafts acylation reaction.[6] This electrophilic aromatic substitution provides a reliable and scalable

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method for forging the critical carbon-carbon bond between the two aryl rings.

Causality and Experimental Rationale

The chosen synthetic route involves the acylation of 4-fluorophenol with 4-chlorobenzoyl chloride. This choice is deliberate:

- Electrophile & Nucleophile Selection: 4-chlorobenzoyl chloride serves as the robust electrophile (acylating agent). The electron-rich 4-fluorophenol acts as the nucleophile. The hydroxyl group on the phenol is a strong activating group, directing the acylation to the ortho position, which is sterically accessible.
- Catalyst Choice: A Lewis acid, such as aluminum chloride ($AlCl_3$), is essential. It coordinates with the acyl chloride, forming a highly electrophilic acylium ion, which is necessary to overcome the activation energy of the aromatic substitution.
- Solvent and Temperature Control: An inert solvent like dichlorobenzene or nitrobenzene is often used to facilitate the reaction while not competing in it.[7] Temperature control is critical to prevent side reactions and ensure regioselectivity.

Experimental Workflow: Synthesis Protocol

The following is a representative, step-by-step protocol for the laboratory-scale synthesis.

Step 1: Reagent Preparation and Reaction Setup

- Equip a three-necked, round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl gas produced).
- Ensure all glassware is thoroughly dried to prevent hydrolysis of the Lewis acid catalyst.
- Charge the flask with an inert solvent (e.g., 1,2-dichlorobenzene) and anhydrous aluminum chloride ($AlCl_3$) under an inert atmosphere (e.g., nitrogen).
- Cool the stirred suspension in an ice bath to 0-5 °C.

Step 2: Acylation Reaction

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- In a separate vessel, prepare a solution of 4-chlorobenzoyl chloride and 4-fluorophenol in the same inert solvent.
- Add this solution dropwise to the cooled $AlCl_3$ suspension via the dropping funnel over 1-2 hours, maintaining the internal temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to 60-70 °C for 2-4 hours to ensure the reaction goes to completion.[8]

Step 3: Quenching and Product Isolation

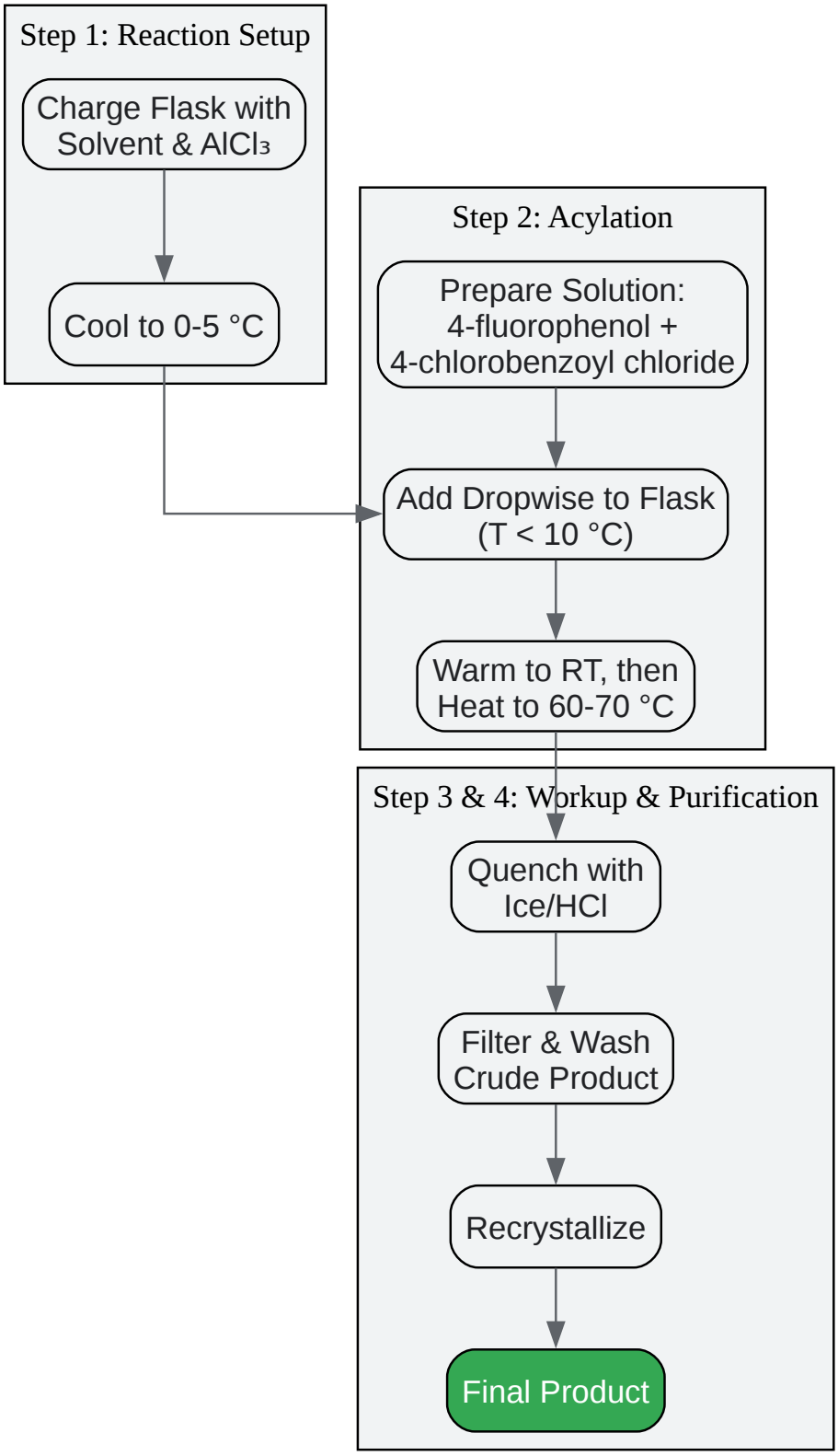
- Cool the reaction mixture back to room temperature.
- Slowly and carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- The product will precipitate as a solid. Stir the mixture for 30 minutes.

Step 4: Purification

- Collect the crude solid product by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral.[8]
- Dry the crude product in a vacuum oven.
- Further purify the product by recrystallization from a suitable solvent system (e.g., toluene or an ethanol/water mixture) to yield high-purity **4'-Chloro-5-fluoro-2-hydroxybenzophenone**. [8]

Visualization of the Synthesis Workflow

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Caption: Friedel-Crafts acylation workflow for synthesizing the target compound.

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Application as a Pharmaceutical Intermediate

The true value of **4'-Chloro-5-fluoro-2-hydroxybenzophenone** lies in its potential for elaboration into more complex, biologically active molecules. The presence of chlorine and fluorine is particularly significant, as halogenation is a common strategy in drug design to modulate pharmacokinetic properties such as lipophilicity, metabolic stability, and binding affinity.[9][10]

The phenolic hydroxyl group is the most synthetically accessible handle for further modification, commonly via Williamson ether synthesis. This reaction allows for the introduction of diverse side chains, which can be tailored to interact with specific biological targets.

Illustrative Derivatization: Williamson Ether Synthesis

This protocol describes a general method for attaching an alkyl side chain to the hydroxyl group, transforming the intermediate into a more advanced precursor.

Step 1: Deprotonation

- Dissolve **4'-Chloro-5-fluoro-2-hydroxybenzophenone** in a polar aprotic solvent (e.g., Dimethylformamide - DMF or Acetonitrile).
- Add a suitable base, such as potassium carbonate (K_2CO_3) or sodium hydride (NaH), to the solution. The base deprotonates the phenolic hydroxyl group to form a more nucleophilic phenoxide ion.
- Stir the mixture at room temperature for 30-60 minutes.

Step 2: Alkylation

- Add the desired alkyl halide (R-X, e.g., an alkyl bromide or iodide) to the reaction mixture.
- Heat the reaction to a moderate temperature (e.g., 60-80 °C) and monitor its progress by Thin Layer Chromatography (TLC).

Step 3: Workup and Purification

- After the reaction is complete, cool the mixture and pour it into water.

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- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the resulting ether derivative using column chromatography or recrystallization.

Logical Pathway from Intermediate to Advanced Precursor



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Caption: Role as an intermediate in the synthesis of advanced ether derivatives.

Safety, Handling, and Hazard Management

Authoritative handling of chemical reagents is a cornerstone of scientific integrity and laboratory safety. **4'-Chloro-5-fluoro-2-hydroxybenzophenone** is classified as a hazardous substance and requires careful management.[3]

GHS Hazard Classification

The following table summarizes the Globally Harmonized System (GHS) classifications based on available safety data sheets.

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Hazard Class	Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2][3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[2][3]

Protocol for Safe Handling and Emergency Response

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields.[2]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[2]
- Body Protection: Use a lab coat. For large quantities, wear protective clothing.[2]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood. If dust is generated, a dust respirator is required.[2]

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[2]
- Wash hands thoroughly after handling.[2]
- Keep containers securely sealed when not in use and store at room temperature in a dry, well-ventilated area.[1]
- Avoid generating dust during transfer and weighing.[2]

First Aid Measures:

- Eye Contact: Immediately flush eyes with running water for several minutes, holding eyelids open. Seek immediate medical attention.[2]

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- Skin Contact: Flush skin with plenty of soap and water. Seek medical attention if irritation develops.[2]
- Inhalation: Remove the individual from the contaminated area to fresh air.[2]
- Ingestion: Give a glass of water. Do not induce vomiting. Contact a poison information center or a doctor if in doubt.[2]

Spill and Disposal:

- For spills, immediately clean up using dry procedures. Avoid generating dust.[2]
- Wear full PPE during cleanup.
- Collect spilled material in a sealed, labeled container for proper chemical waste disposal.[2]

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